

Spectroscopic Data of 6-Chloropiperonyl Alcohol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *6-Chloropiperonyl alcohol*

Cat. No.: B2620531

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **6-chloropiperonyl alcohol** (CAS No: 2591-25-5).[1][2][3] Designed for researchers, scientists, and professionals in drug development, this document delves into the mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) data, offering insights into their acquisition and interpretation.

Chemical Structure and Properties

6-Chloropiperonyl alcohol, with the IUPAC name (6-chloro-1,3-benzodioxol-5-yl)methanol, is a substituted aromatic alcohol.[1] Its structure, featuring a chlorinated benzodioxole ring, is fundamental to understanding its spectroscopic behavior.

Table 1: Physicochemical Properties of **6-Chloropiperonyl Alcohol**

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₃	PubChem[1]
Molecular Weight	186.59 g/mol	PubChem[1]
Appearance	White Powder	Thermo Fisher Scientific[4]
Melting Point	67.0-73.0 °C	Thermo Fisher Scientific[4]
CAS Number	2591-25-5	PubChem[1]

Mass Spectrometry (MS) Analysis

Mass spectrometry of **6-chloropiperonyl alcohol** provides key information about its molecular weight and fragmentation pattern, aiding in its identification. The data presented here is sourced from the NIST Mass Spectrometry Data Center.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Electron Ionization Mass Spectrum (EI-MS)

The EI-MS of **6-chloropiperonyl alcohol** is characterized by a molecular ion peak and several key fragment ions.

Table 2: Key Mass Spectrometry Data for **6-Chloropiperonyl Alcohol**

m/z	Interpretation
186	Molecular ion $[M]^+$
151	Loss of a chlorine atom $[M-Cl]^+$
133	Further fragmentation
129	Further fragmentation

Data sourced from NIST Mass Spectrometry Data Center via PubChem.[\[1\]](#)

The presence of the molecular ion peak at m/z 186 confirms the molecular weight of the compound. The fragmentation pattern is consistent with the structure, showing characteristic losses of substituents from the aromatic ring.

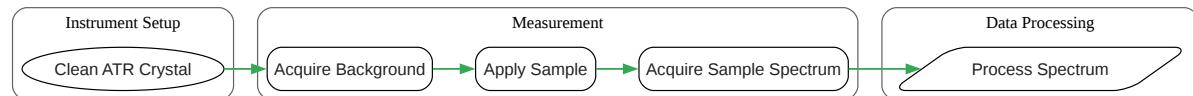
Experimental Protocol for GC-MS Analysis

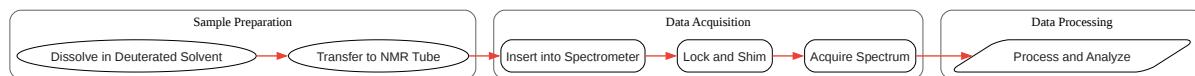
The following is a generalized protocol for the analysis of **6-chloropiperonyl alcohol** using Gas Chromatography-Mass Spectrometry (GC-MS).

- Sample Preparation: Dissolve 1-5 mg of **6-chloropiperonyl alcohol** in 1 mL of a suitable solvent (e.g., dichloromethane or methanol).
- GC Conditions:

- Column: A nonpolar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness) is suitable for this analysis.
- Inlet Temperature: 250 °C.
- Injection Volume: 1 µL.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.

- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.





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